

Confirming Skin Target Engagement of SHR168442: A Comparative Guide to Biomarkers

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Compound of Interest

Compound Name: SHR168442

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This guide provides researchers, scientists, and drug development professionals with a comparative overview of biomarkers to confirm target engagement of **SHR168442**, a topical ROR γ antagonist, in the skin. We present supporting experimental data and methodologies, comparing them with potential biomarkers for alternative therapies targeting Bruton's Tyrosine Kinase (BTK) in inflammatory skin diseases.

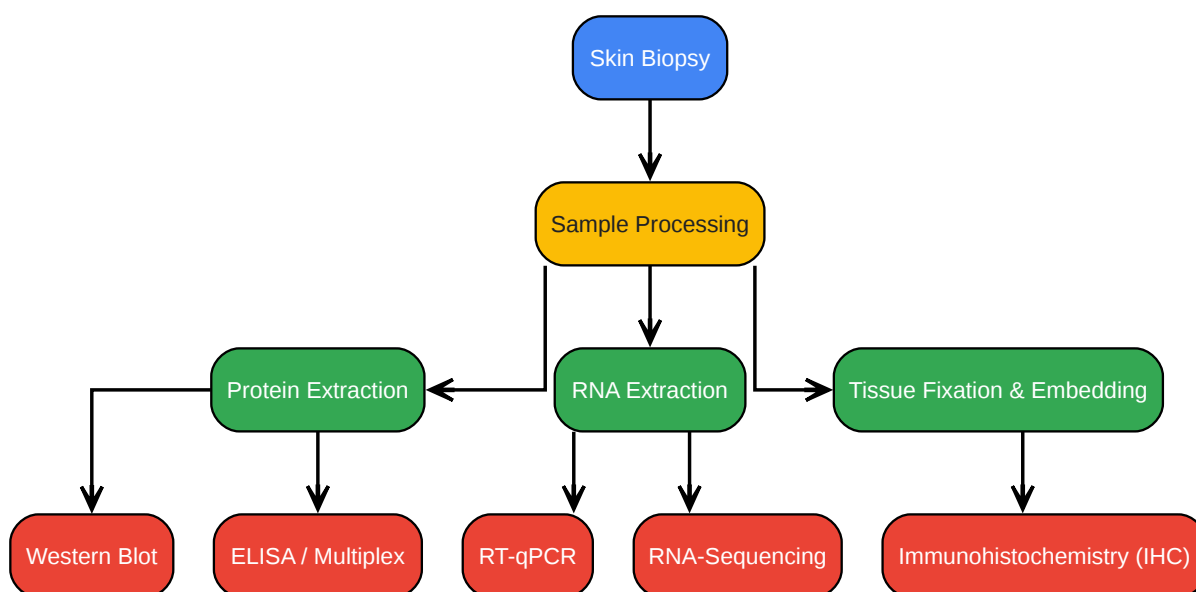
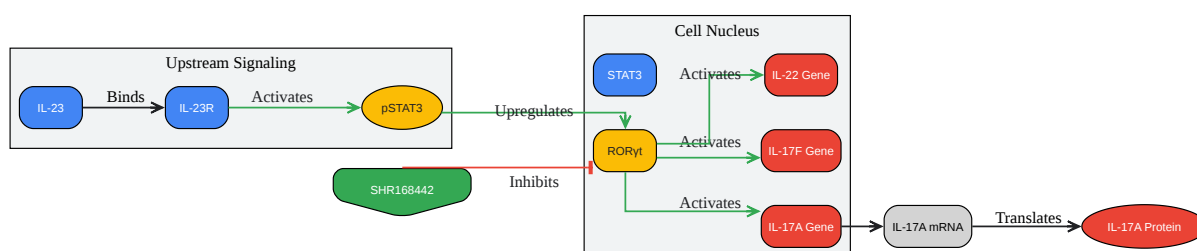
Introduction to SHR168442 and Target Engagement

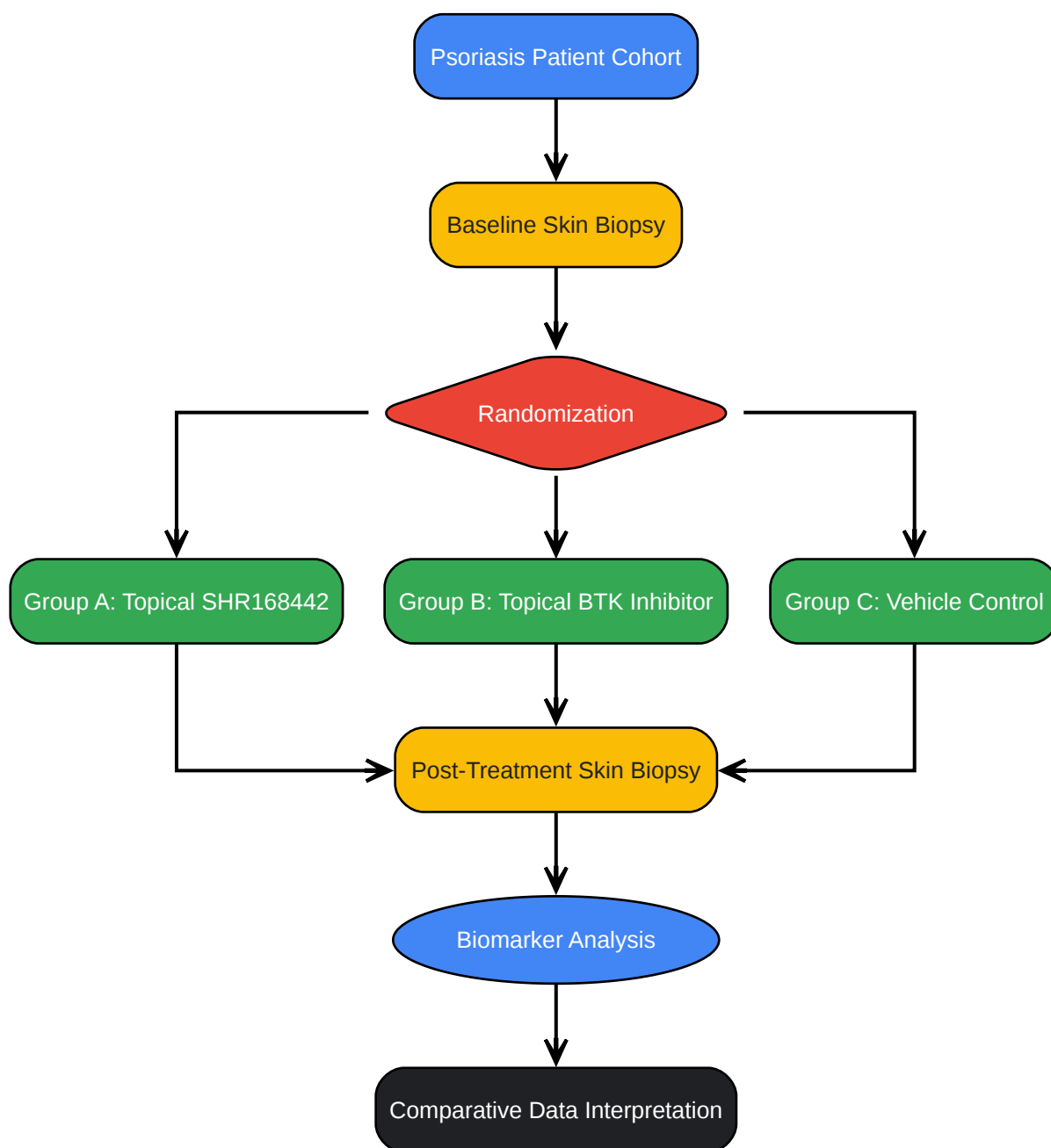
SHR168442 is a novel, skin-restricted Retinoic acid-related orphan receptor gamma (ROR γ) antagonist developed for the topical treatment of psoriasis.[1][2] ROR γ t, an isoform of ROR γ , is a master transcription factor for the differentiation and function of Th17 cells, which are pivotal in the pathogenesis of psoriasis through the production of pro-inflammatory cytokines like Interleukin-17 (IL-17).[1][3][4] Confirming that **SHR168442** effectively engages its target, ROR γ , in the skin is crucial for establishing its mechanism of action and therapeutic potential. This is achieved by measuring the modulation of downstream biomarkers in the ROR γ signaling pathway.

This guide also provides a comparative framework against Bruton's Tyrosine Kinase (BTK) inhibitors, an alternative class of drugs being investigated for various immune-mediated dermatological conditions.[5][6][7] BTK is a key signaling molecule in B cells and mast cells, and its inhibition represents a different therapeutic approach to skin inflammation.[8][9]

ROR γ Signaling Pathway and Biomarkers for SHR168442

SHR168442 acts by antagonizing ROR γ , which in turn suppresses the transcription of IL-17 and other pro-inflammatory cytokines.[1][2] Key biomarkers for confirming target engagement of **SHR168442** in the skin are therefore downstream components of the Th17/IL-17 pathway.





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